

Technical Support Center: MP-513 (Teneligliptin Hydrobromide) Stability & Troubleshooting Guide

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Compound of Interest

Compound Name: MP-513 (hydrobromide)

Cat. No.: B10800385

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Welcome to the Technical Support Center for MP-513 (also known as Teneligliptin hydrobromide or its hydrate). MP-513 is a highly potent, chemotype prolylthiazolidine-based dipeptidyl peptidase-4 (DPP-4) inhibitor used extensively in type 2 diabetes mellitus and cardiovascular research[1].

Because MP-513 contains a complex peptidomimetic structure, its stability at room temperature is highly dependent on the solvent environment, pH, and atmospheric exposure. This guide provides field-proven troubleshooting insights, quantitative stability data, and self-validating protocols to ensure the integrity of your experimental assays.

Part 1: Frequently Asked Questions (FAQs) & Troubleshooting

Q1: Can I store MP-513 hydrobromide powder at room temperature on my bench? A1: While MP-513 hydrobromide powder is stable at ambient room temperature for short durations (e.g., during ordinary shipping for up to two weeks), it is not recommended for long-term benchtop storage[1][2]. The compound is highly hygroscopic. Prolonged exposure to ambient humidity at

room temperature causes moisture absorption, which alters the hydrate stoichiometry and accelerates hydrolytic degradation. Troubleshooting Fix: For long-term viability, store the sealed, lyophilized powder desiccated at 4°C. For multi-year storage, keep it at -20°C[1][3].

Q2: My aqueous stock solution of MP-513 lost efficacy after leaving it at room temperature overnight. What happened? A2: MP-513 hydrobromide is highly soluble in water (≥ 100 mg/mL), but aqueous solutions are prone to hydrolysis when left at room temperature for extended periods[1]. It is highly recommended not to store aqueous solutions for more than 24 hours at room temperature[4][5]. Mechanistic Causality: If your assay buffer is slightly basic (pH > 8.0), the prolylthiazolidine ring undergoes rapid base-catalyzed hydrolysis. Forced degradation studies using 0.1 N NaOH at room temperature reveal complete degradation within 48 hours, yielding major inactive mass fragments at m/z 375.72, 354.30, and 310.30[6][7]. Always prepare aqueous dilutions immediately before use and ensure the pH is maintained between 6.0 and 7.2.

Q3: How do oxidative stress and light exposure affect MP-513 during room temperature assays? A3: MP-513 is highly sensitive to oxidative stress but surprisingly robust under photolytic conditions. Oxidative Stress: If your assay buffer contains trace peroxides (e.g., from aging surfactants like Tween 80 or Triton X-100), MP-513 will rapidly degrade at room temperature[6][8]. Photolytic Stability: Conversely, MP-513 remains completely stable under UV light (365 nm) and ambient laboratory lighting for up to 48 hours[6][7]. You do not need to perform your benchtop experiments in the dark or wrap your tubes in foil.

Part 2: Quantitative Stability Data

To assist in your experimental design, the following table summarizes the forced degradation profile of MP-513 hydrobromide when exposed to various stress conditions at room temperature (RT) to 35°C for 48 hours[6][7][8].

Stress Condition	Reagent / Environment	Time & Temp	Stability Status	Major Degradants Detected (m/z)
Acidic	0.1 N HCl (pH < 6.0)	48h @ 35°C	Stable	None
Basic	0.1 N NaOH (pH > 8.0)	48h @ 35°C	Degraded	375.72, 354.30, 310.30, 214.19
Oxidative	3% H ₂ O ₂	48h @ 35°C	Degraded	Multiple oxidation fragments
Photolytic	UV Light (365 nm)	48h @ RT	Stable	None
Thermal	Reflux Apparatus	48h @ 60°C+	Degraded	Multiple cleavage fragments

Part 3: Self-Validating Reconstitution & Storage Protocol

To prevent the hydrolytic degradation observed in room-temperature aqueous solutions, use the following self-validating protocol to prepare and store your MP-513 stock solutions.

Step 1: Thermal Equilibration

- Action: Allow the sealed vial of MP-513 hydrobromide powder to equilibrate to room temperature for at least 30 minutes before opening.
- Causality: Opening a cold vial immediately exposes the hygroscopic powder to ambient air, causing rapid condensation. This introduced moisture will initiate micro-hydrolysis even before you add your solvent.

Step 2: Solvent Selection & Dissolution

- Action: Reconstitute the powder in anhydrous DMSO (≥99.9% purity) to create a stock concentration of 10 mM or 50 mg/mL[3]. Vortex gently. If necessary, sonicate for 1-2 minutes

until the solution is completely clear.

- Causality: Anhydrous DMSO prevents the base-catalyzed and neutral hydrolysis that occurs in aqueous environments.

Step 3: Aliquoting (The Self-Validating Step)

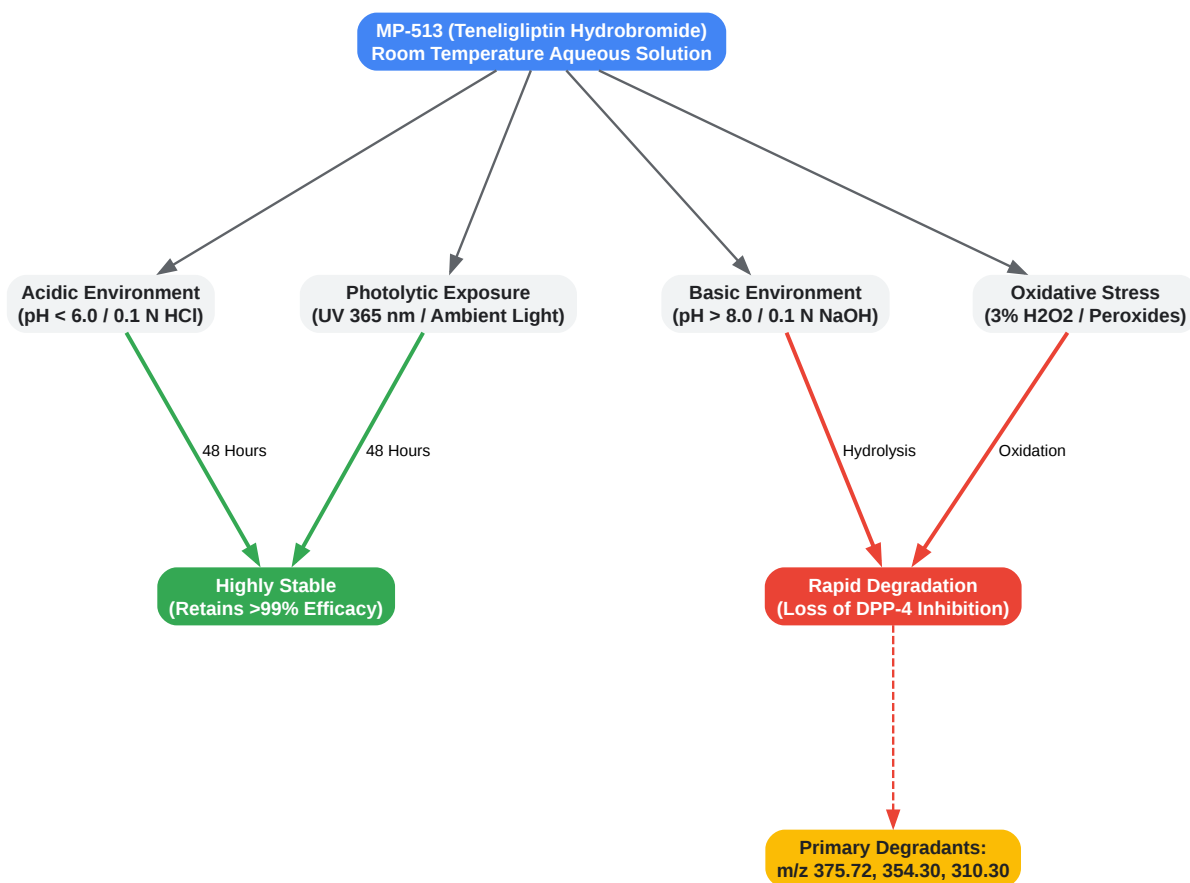
- Action: Dispense the master stock into single-use amber or opaque microcentrifuge aliquots (e.g., 50 μ L per tube). Include one "Quality Control (QC)" aliquot to be tested via LC-MS/MS or HPLC prior to starting your primary in vitro assays.
- Causality: Single-use aliquots eliminate repeated freeze-thaw cycles. Freeze-thaw cycles mechanically shear the peptidomimetic bonds and repeatedly introduce ambient moisture, leading to a silent loss of DPP-4 inhibitory efficacy.

Step 4: Long-Term Storage & Usage

- Action: Transfer aliquots immediately to -80°C (stable for up to 6 months) or -20°C (stable for 1 month)[1]. On the day of the experiment, thaw a single aliquot at room temperature and dilute it into your final aqueous assay buffer immediately before use. Discard any remaining diluted aqueous solution after 24 hours[4][5].

Part 4: Visualizing Stability & Degradation Pathways

The following diagram maps the stability outcomes and degradation pathways of MP-513 when subjected to various room-temperature stress conditions.



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Fig 1: MP-513 degradation pathways and stability outcomes under room temperature stress conditions.

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